Application Notes and Protocols for AMPK Activator 8

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Compound of Interest

Compound Name:	*AMPK activator 8*
Cat. No.:	*B12416352*

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These application notes provide detailed protocols for the preparation and use of **AMPK Activator 8**, a potent small molecule activator of AMP-activated protein kinase (AMPK). This document is intended for researchers, scientists, and drug development professionals.

Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolic pathways.[1] It is activated in response to low cellular energy levels, such as nutrient deprivation or hypoxia, and works to restore energy balance by stimulating catabolic processes that generate ATP while inhibiting anabolic pathways that consume ATP.[1][2] Due to its key role in metabolism, AMPK has emerged as a significant therapeutic target for metabolic disorders, including type 2 diabetes and obesity, as well as cancer.[1][3]

AMPK Activator 8 (CAS No. 1852451-96-7) is a potent activator of AMPK. Another well-characterized AMPK activator is compound D942 (CAS No. 849727-81-7). Both are indirect activators that are thought to function by inhibiting mitochondrial complex I, which leads to an increase in the cellular AMP:ATP ratio and subsequent activation of AMPK. These compounds are valuable tools for studying the physiological and pathological roles of AMPK signaling.

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Product Information

Chemical Properties

The following table summarizes the key chemical properties for two commonly used AMPK activators. It is crucial to refer to the specific product information provided by the supplier.

Property	AMPK Activator 8 (HY-147038)	AMPK Activator (D942)
CAS Number	1852451-96-7	849727-81-7
Molecular Formula	$C_{22}H_{21}FN_2O_4$	$C_{22}H_{21}FO_4$
Molecular Weight	412.42	368.40
Appearance	Crystalline Solid	Crystalline Solid

Solubility Data

Proper dissolution is critical for the accurate and effective use of AMPK activators. The following table provides solubility information. It is highly recommended to use freshly opened, anhydrous DMSO for preparing stock solutions as hygroscopic DMSO can significantly impact solubility.

Solvent	AMPK Activator 8 (HY-147038)	AMPK Activator (D942)
DMSO	≥ 31.25 mg/mL	10 mg/mL, 25 mg/mL
Ethanol	Insoluble	2 mg/mL
Water	Insoluble	Insoluble

Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of AMPK Activator (D942) in DMSO. This is a general guideline and can be adapted for **AMPK Activator 8** based on its

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specific molecular weight and desired stock concentration.

Materials:

- AMPK Activator (D942) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate the Compound: Before opening, allow the vial of the AMPK activator to warm to room temperature to prevent condensation of moisture.
- Weigh the Compound: Carefully weigh the desired amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution of D942 (MW: 368.40), weigh out 3.684 mg.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the weighed compound. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but avoid excessive heat.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage Conditions: Store the stock solutions at -20°C. Under these conditions, the stock solutions are reported to be stable for up to 6 months.

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Stock Solution Preparation Table (for D942, MW: 368.40)

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.714 mL	13.57 mL	27.14 mL
5 mM	0.543 mL	2.714 mL	5.428 mL
10 mM	0.271 mL	1.357 mL	2.714 mL
50 mM	0.054 mL	0.271 mL	0.543 mL

Experimental Protocol: Activation of AMPK in Cell Culture

This protocol provides a general procedure for treating cultured cells with an AMPK activator to study its effects on downstream signaling pathways.

Materials:

- Cultured cells of interest
- Complete cell culture medium
- AMPK activator stock solution (e.g., 10 mM in DMSO)
- Vehicle control (DMSO)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA assay)

Procedure:

- Cell Seeding: Seed the cells in appropriate culture vessels (e.g., 6-well plates) and allow them to adhere and reach the desired confluency (typically 70-80%).

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- Compound Dilution: Prepare working solutions of the AMPK activator by diluting the stock solution in complete cell culture medium to the desired final concentrations. It is recommended to perform a dose-response experiment to determine the optimal concentration for your cell type and experimental conditions. Typical final concentrations range from 1 µM to 50 µM. Also, prepare a vehicle control with the same final concentration of DMSO as the highest concentration of the activator used.
- Cell Treatment: Remove the existing culture medium from the cells and replace it with the medium containing the desired concentrations of the AMPK activator or the vehicle control.
- Incubation: Incubate the cells for the desired period. The incubation time can vary from 30 minutes to 24 hours or longer, depending on the specific endpoint being measured.
- Cell Lysis: After incubation, wash the cells with ice-cold PBS and then lyse them using an appropriate lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the cell lysates using a standard protein assay.
- Downstream Analysis: The cell lysates can now be used for downstream analyses such as Western blotting to detect the phosphorylation of AMPK (at Thr172) and its downstream targets like Acetyl-CoA Carboxylase (ACC).

Visualizations

AMPK Signaling Pathway

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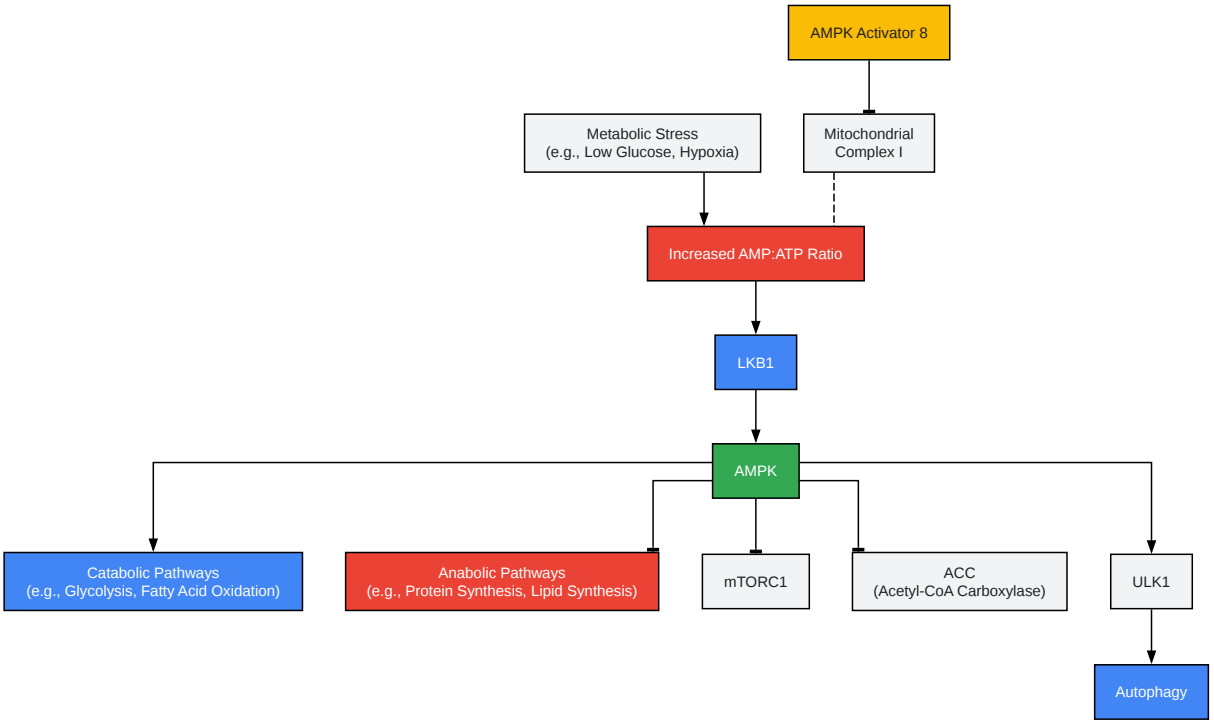

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Caption: AMPK Signaling Pathway Activation.

Experimental Workflow for Cell-Based Assays

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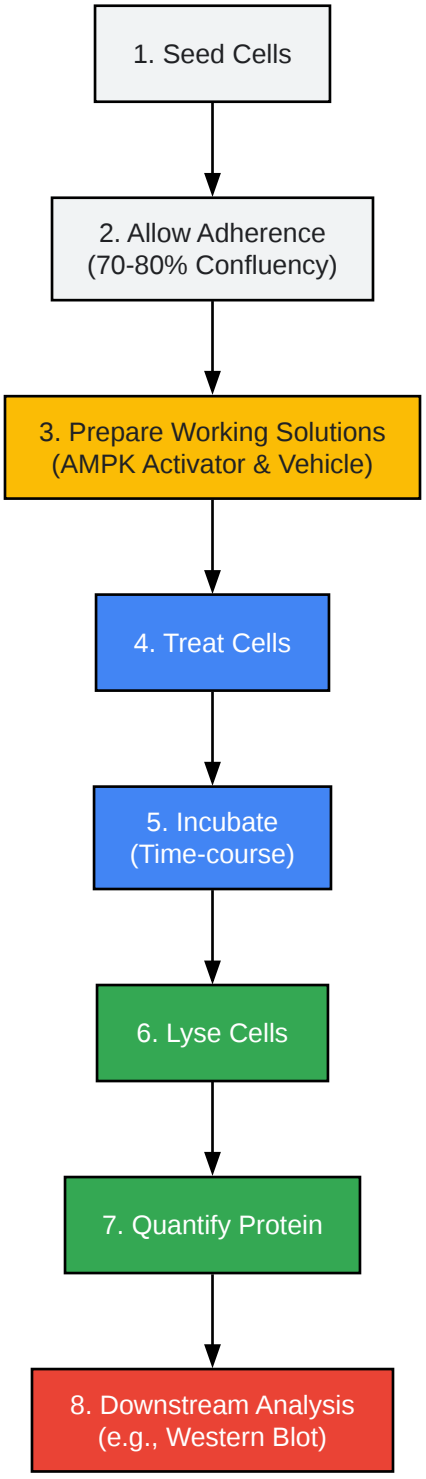

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Caption: Cell-Based AMPK Activation Workflow.

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